

Essential Safety and Logistical Information for Handling 2-(4-Methylphenoxy)acetohydrazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

| | |
|----------------|-----------------------------------|
| Compound Name: | 2-(4-Methylphenoxy)acetohydrazide |
| Cat. No.: | B1331712 |

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **2-(4-Methylphenoxy)acetohydrazide** (CAS No. 36304-39-9) was not readily available. The following information is synthesized from the SDSs of structurally similar hydrazide compounds and should be used as a precautionary guide. It is imperative to handle this compound with care, assuming it may possess hazards similar to its chemical analogs.

Immediate Safety and Hazard Information

Researchers, scientists, and drug development professionals must be aware of the potential hazards associated with handling **2-(4-Methylphenoxy)acetohydrazide**. Based on analogous compounds, this chemical is anticipated to be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.^[1] Some hydrazide derivatives are also suspected of causing genetic defects and cancer.^{[2][3]}

Hazard Classification (Anticipated)

| Hazard Class | Category | GHS Hazard Statement |
|--|-------------|---|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed[1] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation[1] |
| Serious Eye Damage/Eye Irritation | Category 2A | H319: Causes serious eye irritation[1] |
| Specific Target Organ Toxicity - Single Exposure | Category 3 | H335: May cause respiratory irritation[1] |

Operational Plan: Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to ensure the safety of laboratory personnel.

Minimum PPE Requirements

| PPE Component | Specification | Rationale |
|--------------------------|--|---|
| Hand Protection | Nitrile or neoprene gloves. | To prevent skin contact.[1] |
| Eye Protection | Safety glasses with side shields or chemical safety goggles. | To protect eyes from splashes and dust.[1] |
| Skin and Body Protection | Laboratory coat. | To protect skin and personal clothing from contamination. |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. | To minimize inhalation of dust or vapors.[1] |

Logistical Plan: Handling, Storage, and Disposal

Proper logistical planning is crucial for maintaining a safe laboratory environment.

Handling and Storage

| Aspect | Procedure |
|---------------|---|
| Handling | Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. [1] |
| Storage | Keep container tightly closed in a dry and well-ventilated place. Store locked up. [2] [3] |
| Disposal Plan | |

| Waste Type | Disposal Method |
|------------------|--|
| Unused Product | Dispose of contents/container to an approved waste disposal plant. [2] [3] |
| Contaminated PPE | Dispose of as hazardous waste in accordance with local, state, and federal regulations. |

Emergency Procedures: First Aid Measures

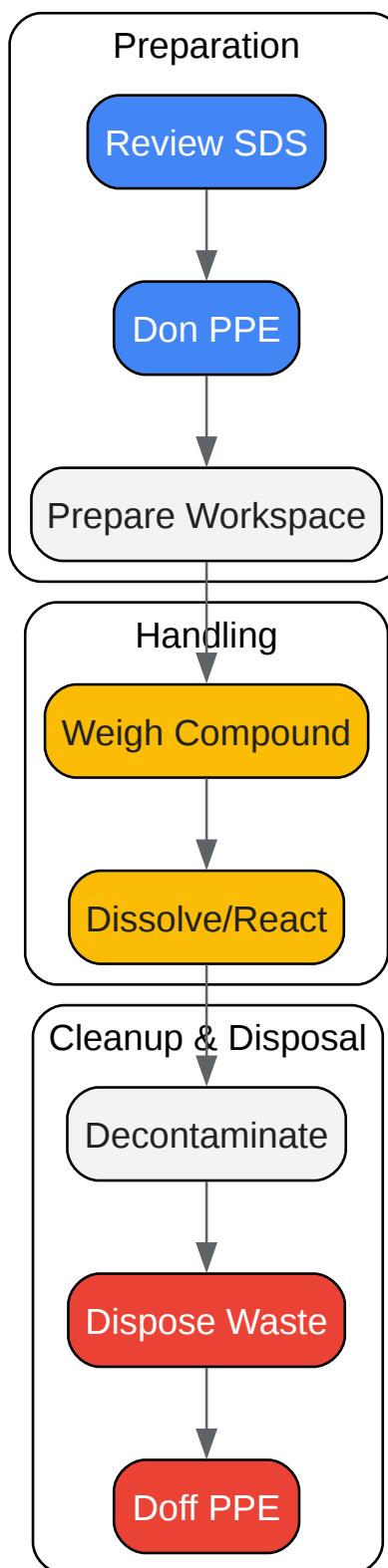
Immediate and appropriate first aid is critical in the event of an exposure.

First Aid Protocols

| Exposure Route | First Aid Measures |
|-------------------------|---|
| If Swallowed | Rinse mouth. Immediately call a POISON CENTER or doctor/physician.[2][3] |
| In Case of Skin Contact | Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[2][3] |
| In Case of Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2][3] |
| If Inhaled | Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1] |

Experimental Workflow

The following diagram outlines a general workflow for the safe handling of a chemical powder like **2-(4-Methylphenoxy)acetohydrazide** in a laboratory setting.



[Click to download full resolution via product page](#)

Safe handling workflow for chemical powders.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aaronchem.com [aaronchem.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2-(4-Methylphenoxy)acetohydrazide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1331712#personal-protective-equipment-for-handling-2-4-methylphenoxy-acetohydrazide>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

